

# Structure of 2-Phenoxy-1-phenylethanol-d1

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## Compound of Interest

Compound Name: 2-Phenoxy-1-phenylethanol-d1

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An In-depth Technical Guide on the Structure of **2-Phenoxy-1-phenylethanol-d1**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, and synthesis of **2-Phenoxy-1-phenylethanol-d1**, a deuterated analog of 2-Phenoxy-1-phenylethanol. This isotopically labeled compound serves as a valuable tool in various research applications, particularly in mechanistic studies and as an internal standard in quantitative analyses.

## Chemical Structure and Properties

**2-Phenoxy-1-phenylethanol-d1** is a structural analog of 2-Phenoxy-1-phenylethanol where a single deuterium atom replaces a hydrogen atom at the C1 position of the ethanol backbone. This substitution results in a molecule with a slightly higher molecular weight but with chemical properties that are very similar to its non-deuterated counterpart.

Chemical Structure:

Where Ph represents a phenyl group.

Physicochemical Properties:

While specific experimental data for the deuterated compound is not readily available in the public domain, the properties are expected to be very similar to the non-deuterated analog, 2-Phenoxy-1-phenylethanol.

Property	Value (for 2-Phenoxy-1-phenylethanol)	Citation
CAS Number	2098469-11-3 (for d1) 4249-72-3 (for non-deuterated)	
Molecular Formula	C <sub>14</sub> H <sub>13</sub> DO <sub>2</sub>	
Molecular Weight	215.27 g/mol	
Appearance	Solid	[1]
Boiling Point	310-312 °C	[2]
Density	1.119 g/cm <sup>3</sup> at 20°C	[2]
Solubility	Soluble in ethanol, ether, and chloroform; insoluble in water.	[2]

## Synthesis

The most common and logical synthetic route to **2-Phenoxy-1-phenylethanol-d1** involves a two-step process starting from 2-bromoacetophenone and phenol. The key step for introducing the deuterium label is the reduction of the intermediate ketone, 2-phenoxy-1-phenylethanone, using a deuterated reducing agent.

## Experimental Protocol:

### Step 1: Synthesis of 2-Phenoxy-1-phenylethanol

This step involves the etherification of 2-bromoacetophenone with phenol.[3]

- Reactants: 2-bromoacetophenone, Phenol, a suitable base (e.g., potassium carbonate), and a solvent (e.g., acetone).
- Procedure:
  - Dissolve phenol and potassium carbonate in acetone in a round-bottom flask.
  - Add 2-bromoacetophenone to the mixture.

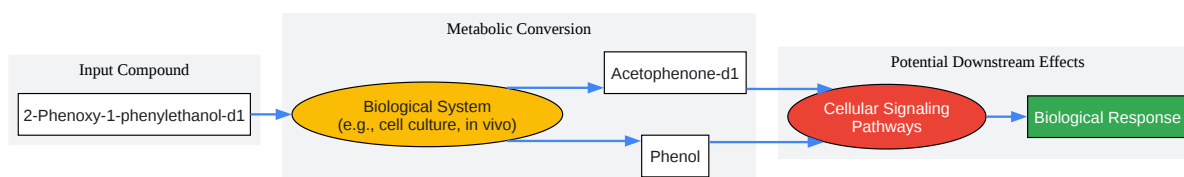
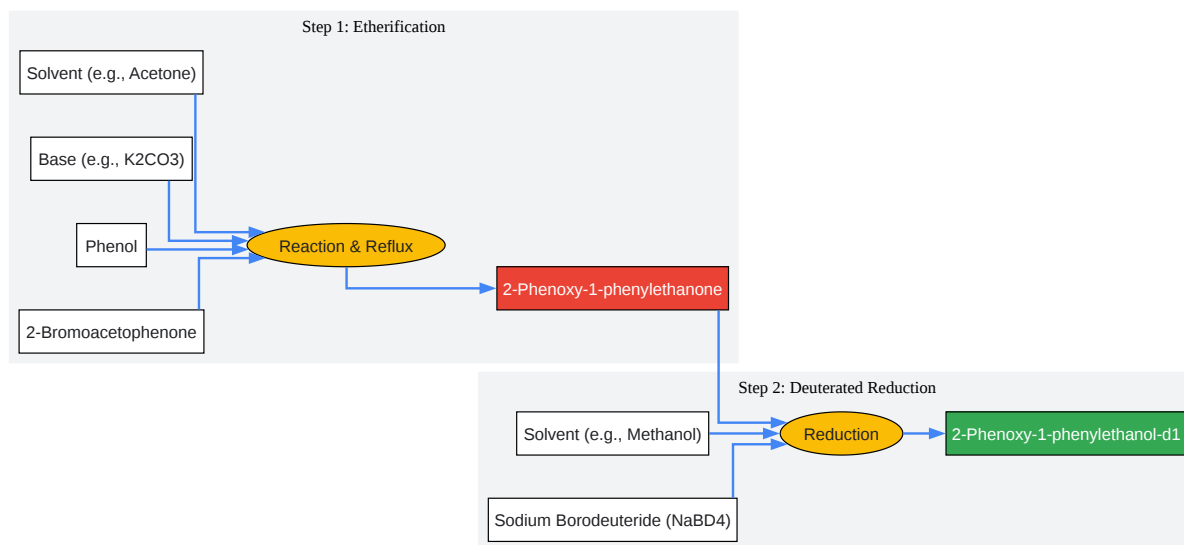
- Reflux the reaction mixture for several hours until the reaction is complete (monitored by TLC).
- After cooling, filter the mixture to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography to yield pure 2-phenoxy-1-phenylethanone.[1][4]

## Step 2: Reduction of 2-Phenoxy-1-phenylethanone to **2-Phenoxy-1-phenylethanol-d1**

This is the crucial step where the deuterium atom is introduced.

- Reactants: 2-Phenoxy-1-phenylethanone, Sodium borodeuteride ( $\text{NaBD}_4$ ), and a protic solvent (e.g., methanol or ethanol).
- Procedure:
  - Dissolve 2-phenoxy-1-phenylethanone in methanol in a flask and cool the solution in an ice bath.
  - Slowly add a solution of sodium borodeuteride in methanol to the cooled ketone solution with stirring.
  - Continue stirring the reaction mixture at room temperature for a few hours.
  - Quench the reaction by the slow addition of water.
  - Extract the product with a suitable organic solvent (e.g., ethyl acetate).
  - Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
  - The resulting crude **2-Phenoxy-1-phenylethanol-d1** can be purified by column chromatography.

## Logical Workflow for Synthesis:



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